

Commercial suppliers and purchasing options for 4-Ethoxyphenyl chloroacetate

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Compound of Interest

Compound Name: **4-Ethoxyphenyl chloroacetate**

Cat. No.: **B051365**

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An In-depth Technical Guide to **4-Ethoxyphenyl chloroacetate** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethoxyphenyl chloroacetate** (CAS No. 119929-85-0), a chemical compound of interest to researchers and professionals in the field of drug development and organic synthesis. While specific experimental data for this compound is limited in publicly accessible literature, this guide consolidates available information and draws comparisons with structurally related compounds to offer insights into its properties, potential synthesis, and applications.

Chemical Identity

4-Ethoxyphenyl chloroacetate is an ester of chloroacetic acid and 4-ethoxyphenol. Its core structure consists of a 4-ethoxyphenyl group attached to a chloroacetate moiety.

Identifier	Value	Source
CAS Number	119929-85-0	P&S Chemicals[1]
IUPAC Name	(4-Ethoxyphenyl) 2-chloroacetate	P&S Chemicals[1]
Chemical Formula	C10H11ClO3	P&S Chemicals[1]
Synonyms	2-Chloroacetic acid (4-ethoxyphenyl) ester, (4-ethoxyphenyl) 2-chloroethanoate	P&S Chemicals[1]

Commercial Suppliers and Purchasing Options

4-Ethoxyphenyl chloroacetate is available from specialized chemical suppliers that cater to the research and development sector. These companies typically offer a range of fine chemicals, intermediates, and building blocks for organic synthesis.

Types of Suppliers:

- **Fine Chemical Suppliers:** Companies like P&S Chemicals list this specific compound, indicating its availability for purchase.[1] Other global suppliers of research chemicals are also likely sources.
- **Custom Synthesis Providers:** For larger quantities or specific purity requirements, contract research organizations (CROs) and custom synthesis companies can prepare **4-Ethoxyphenyl chloroacetate** on demand.

Purchasing Options:

- **Catalog Purchase:** The most common method for obtaining small quantities (milligrams to grams) for research purposes is through online catalogs of chemical suppliers.
- **Request for Quotation (RFQ):** For bulk quantities or custom specifications, researchers can submit an RFQ to suppliers. This is a standard procedure for less common or specialty chemicals.

When purchasing, it is crucial to request and review the Certificate of Analysis (CoA) to verify the identity and purity of the compound.

Physicochemical Properties (Inferred)

Specific experimental data for the physicochemical properties of **4-Ethoxyphenyl chloroacetate** are not readily available. However, we can infer its likely properties based on structurally similar compounds, such as 4-methoxyphenyl 2-chloroacetate and phenyl chloroacetate.[\[2\]](#)[\[3\]](#)

Property	Inferred Value/Characteristic	Basis of Inference
Molecular Weight	214.64 g/mol	Calculated from the chemical formula (C ₁₀ H ₁₁ ClO ₃)
Physical State	Likely a solid at room temperature	Based on related aromatic chloroacetates.
Solubility	Expected to be soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, acetone) and have low solubility in water.	General solubility of esters and aromatic compounds.
Purity (Commercial)	Typically ≥98%	Standard purity for research-grade chemicals from suppliers like ChemScene for related compounds. [2]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4-Ethoxyphenyl chloroacetate** is not published in the reviewed literature. However, a standard esterification procedure is the most probable synthetic route.

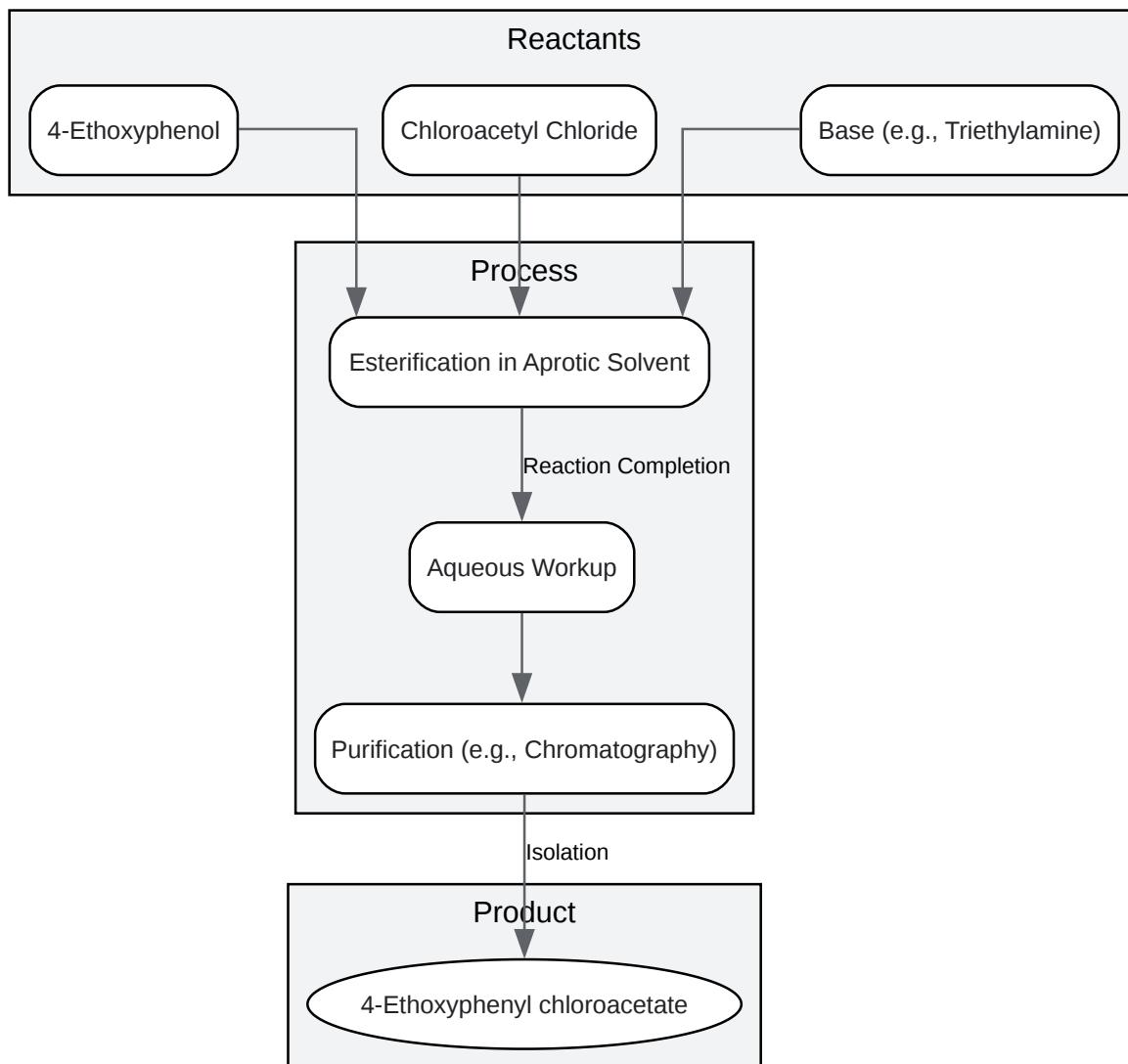
Proposed Synthetic Route: Esterification

The most straightforward method for preparing **4-Ethoxyphenyl chloroacetate** is the esterification of 4-ethoxyphenol with chloroacetyl chloride or chloroacetic acid.

General Experimental Protocol (Inferred):

- Reaction Setup: To a solution of 4-ethoxyphenol in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), a base (e.g., triethylamine or pyridine) is added. The mixture is cooled in an ice bath.
- Addition of Acylating Agent: Chloroacetyl chloride is added dropwise to the cooled solution. The reaction is allowed to stir at room temperature until completion, which can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, the reaction mixture is washed sequentially with a dilute acid solution (e.g., 1M HCl), water, and brine.
- Purification: The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude product can be purified by column chromatography or recrystallization to yield pure **4-Ethoxyphenyl chloroacetate**.

General Synthesis Workflow for 4-Ethoxyphenyl chloroacetate

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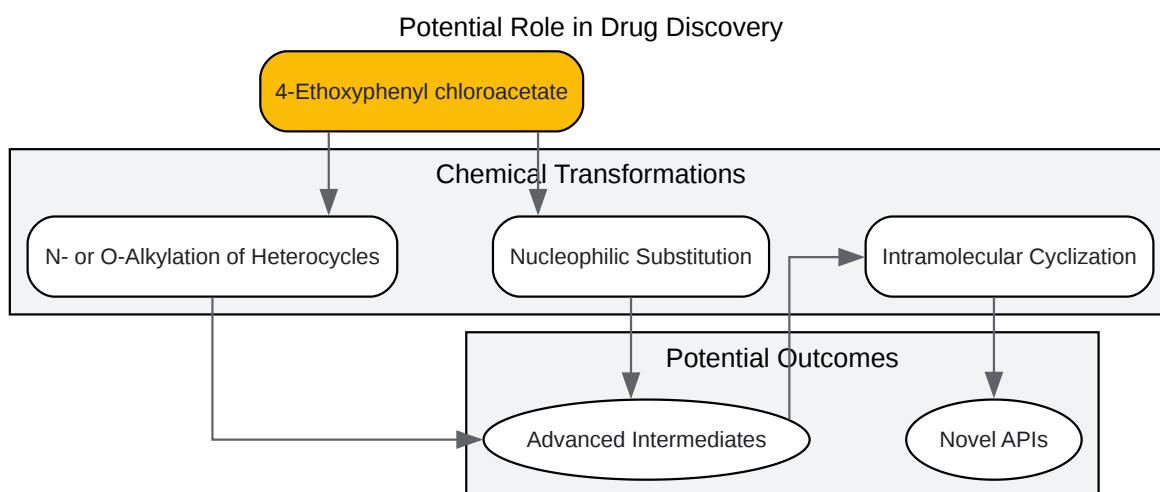
General synthesis workflow.

Potential Applications in Drug Discovery

While there are no specific reports on the biological activity or applications of **4-Ethoxyphenyl chloroacetate**, its structure suggests potential as an intermediate in the synthesis of more complex molecules for drug discovery. Chloro-containing compounds are prevalent in pharmaceuticals and are key components in many approved drugs.^{[4][5]}

Role as a Chemical Intermediate:

- **Synthesis of Heterocyclic Compounds:** The reactive chloroacetyl group can be used to introduce this moiety onto other molecules, which can then be used in cyclization reactions to form various heterocyclic systems.[6]
- **Precursor for Active Pharmaceutical Ingredients (APIs):** Similar chloroacetate derivatives serve as crucial precursors in the synthesis of various APIs.[6][7] The 4-ethoxyphenyl group is also a common feature in biologically active molecules.



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Logical flow of potential applications.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Ethoxyphenyl chloroacetate** is not widely available. However, based on the reactivity of the chloroacetyl group, it should be handled with care. It is likely to be an irritant and potentially lachrymatory. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are essential. All handling should be performed in a well-ventilated fume hood.

Conclusion

4-Ethoxyphenyl chloroacetate is a specialty chemical with potential as a building block in organic synthesis, particularly for the development of novel pharmaceutical compounds. While detailed experimental data for this specific molecule is scarce, its properties and reactivity can be reasonably inferred from related compounds. Researchers interested in this compound should source it from reputable fine chemical suppliers and handle it with appropriate safety measures. Its utility in the synthesis of more complex molecular architectures makes it a compound of interest for further investigation in medicinal chemistry and drug discovery programs.

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